

# (-)-Hinesol: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: (-)-Hinesol  
Cat. No.: B14799434

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the sesquiterpenoid **(-)-Hinesol**, focusing on its chemical identity, and its potential as an anticancer agent. The information is tailored for researchers, scientists, and professionals in the field of drug development.

## Chemical Identity and Synonyms

**(-)-Hinesol** is a naturally occurring sesquiterpenoid alcohol. Its unique spirovetivane skeleton is a subject of interest for its biological activities.

| Identifier        | Value                                                                |
|-------------------|----------------------------------------------------------------------|
| CAS Number        | 23811-08-7                                                           |
| Molecular Formula | C <sub>15</sub> H <sub>26</sub> O                                    |
| Molecular Weight  | 222.37 g/mol                                                         |
| IUPAC Name        | 2-[(3R,5S,6S)-6,10-dimethylspiro[4.5]dec-9-en-3-yl]propan-2-ol       |
| Synonyms          | Hinesol, Agarospirol                                                 |
| Appearance        | Yellow powder                                                        |
| Solubility        | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone |

## Anticancer Activity and Mechanism of Action

**(-)-Hinesol** has demonstrated potent anticancer activity in various cancer cell lines. Its mechanism of action involves the induction of apoptosis, cell cycle arrest, and the modulation of key signaling pathways.

### Apoptosis and Cell Cycle Arrest

**(-)-Hinesol** has been shown to induce apoptosis and cause cell cycle arrest at the G0/G1 phase in non-small cell lung cancer (NSCLC) cells (A549 and NCI-H1299) and human leukemia (HL-60) cells.<sup>[1][2][3]</sup> This is achieved through the regulation of apoptotic and cell cycle-related proteins. Specifically, **(-)-Hinesol** treatment leads to an increased expression of the pro-apoptotic protein Bax and a decreased expression of the anti-apoptotic protein Bcl-2 and cyclin D1.<sup>[2][3]</sup>

### Modulation of Signaling Pathways

The anticancer effects of **(-)-Hinesol** are mediated through the downregulation of the MEK/ERK and NF-κB signaling pathways, and the activation of the JNK signaling pathway.

- **MEK/ERK Pathway:** **(-)-Hinesol** decreases the phosphorylation of both MEK1/2 and ERK1/2 in A549 cells, indicating an inhibition of this critical cell proliferation and survival pathway.

- **NF-κB Pathway:** The compound also reduces the phosphorylation of IκBα and the p65 subunit of NF-κB, leading to the inactivation of this pro-inflammatory and anti-apoptotic pathway.
- **JNK Pathway:** In human leukemia HL-60 cells, **(-)-Hinesol** induces apoptosis by activating the c-Jun N-terminal kinase (JNK) signaling pathway.

## Quantitative Data

The following table summarizes the quantitative data on the effects of **(-)-Hinesol** on various cancer cell lines.

| Cell Line       | Assay               | Concentration | Time (h) | Result                                               | Reference |
|-----------------|---------------------|---------------|----------|------------------------------------------------------|-----------|
| A549, NCI-H1299 | Proliferation Assay | 0-25 µg/mL    | 24, 48   | Dose- and time-dependent inhibition of proliferation |           |
| A549            | Apoptosis Analysis  | 2 µg/mL       | 24       | 21.2 ± 0.96% apoptotic cells                         |           |
| A549            | Apoptosis Analysis  | 8 µg/mL       | 24       | 36 ± 1.04% apoptotic cells                           |           |
| A549            | Cell Cycle Analysis | 0, 2, 8 µg/mL | 24       | Concentration-dependent G0/G1 phase arrest           |           |
| HL-60           | Proliferation Assay | -             | -        | IC50: 4.9 µg/mL (22.1 µM)                            |           |

## Experimental Protocols

### Cell Proliferation Assay (MTT Assay)

This protocol is designed to assess the effect of **(-)-Hinesol** on the proliferation of cancer cells.

Materials:

- **(-)-Hinesol**
- Cancer cell lines (e.g., A549, NCI-H1299)
- DMEM/RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT)
- Dimethyl sulfoxide (DMSO)
- 96-well plates

Procedure:

- Seed cells in 96-well plates at a density of  $5 \times 10^3$  cells/well and incubate for 24 hours.
- Treat the cells with various concentrations of **(-)-Hinesol** (e.g., 0-25  $\mu\text{g/mL}$ ) for 24 or 48 hours.
- Add 20  $\mu\text{L}$  of MTT solution (5 mg/mL in PBS) to each well and incubate for 4 hours at 37°C.
- Remove the medium and add 150  $\mu\text{L}$  of DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at 490 nm using a microplate reader.
- Calculate the cell viability as a percentage of the control (untreated cells).

## Apoptosis Analysis (Flow Cytometry with Annexin V-FITC/PI Staining)

This protocol quantifies the extent of apoptosis induced by **(-)-Hinesol**.

Materials:

- **(-)-Hinesol**
- Cancer cell line (e.g., A549)
- Annexin V-FITC Apoptosis Detection Kit
- Phosphate Buffered Saline (PBS)
- Flow cytometer

Procedure:

- Seed cells in 6-well plates and treat with desired concentrations of **(-)-Hinesol** (e.g., 0, 2, 8  $\mu\text{g/mL}$ ) for 24 hours.
- Harvest the cells by trypsinization and wash with cold PBS.
- Resuspend the cells in 1X Binding Buffer at a concentration of  $1 \times 10^6$  cells/mL.
- To 100  $\mu\text{L}$  of the cell suspension, add 5  $\mu\text{L}$  of Annexin V-FITC and 5  $\mu\text{L}$  of Propidium Iodide (PI).
- Incubate for 15 minutes at room temperature in the dark.
- Add 400  $\mu\text{L}$  of 1X Binding Buffer to each tube.
- Analyze the cells by flow cytometry within 1 hour.

## Western Blot Analysis

This protocol is used to determine the effect of **(-)-Hinesol** on the expression and phosphorylation of proteins in key signaling pathways.

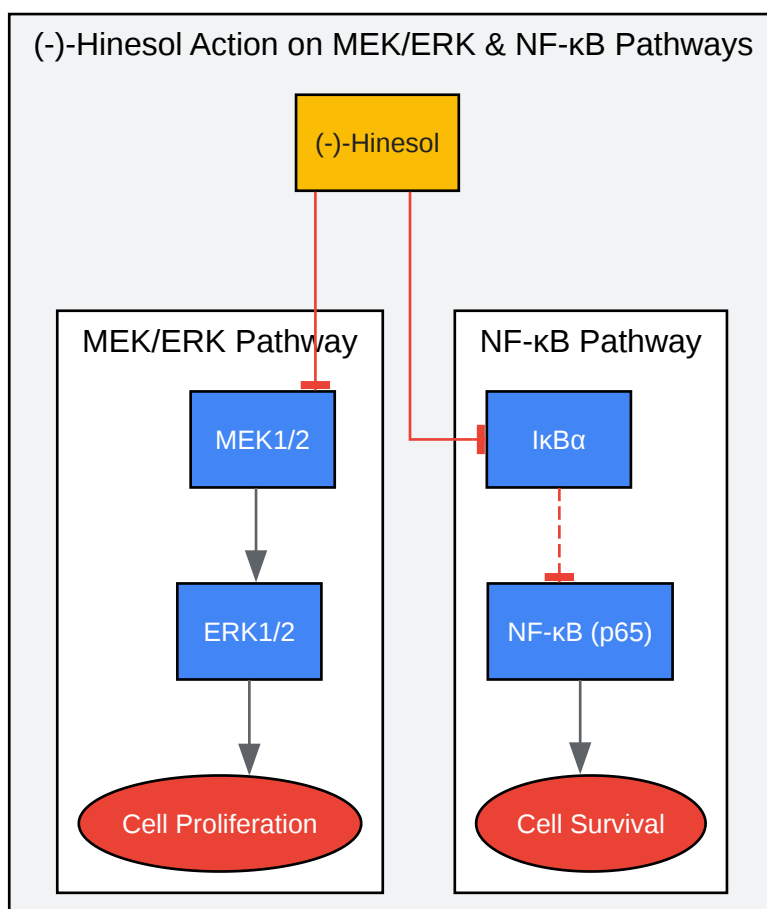
#### Materials:

- **(-)-Hinesol**
- Cancer cell line (e.g., A549)
- RIPA lysis buffer with protease and phosphatase inhibitors
- Primary antibodies (e.g., anti-p-MEK, anti-MEK, anti-p-ERK, anti-ERK, anti-p-IkB $\alpha$ , anti-IkB $\alpha$ , anti-p-p65, anti-p65, anti-Bax, anti-Bcl-2, anti-Cyclin D1, anti- $\beta$ -actin)
- HRP-conjugated secondary antibodies
- ECL Western Blotting Substrate
- SDS-PAGE equipment and reagents

#### Procedure:

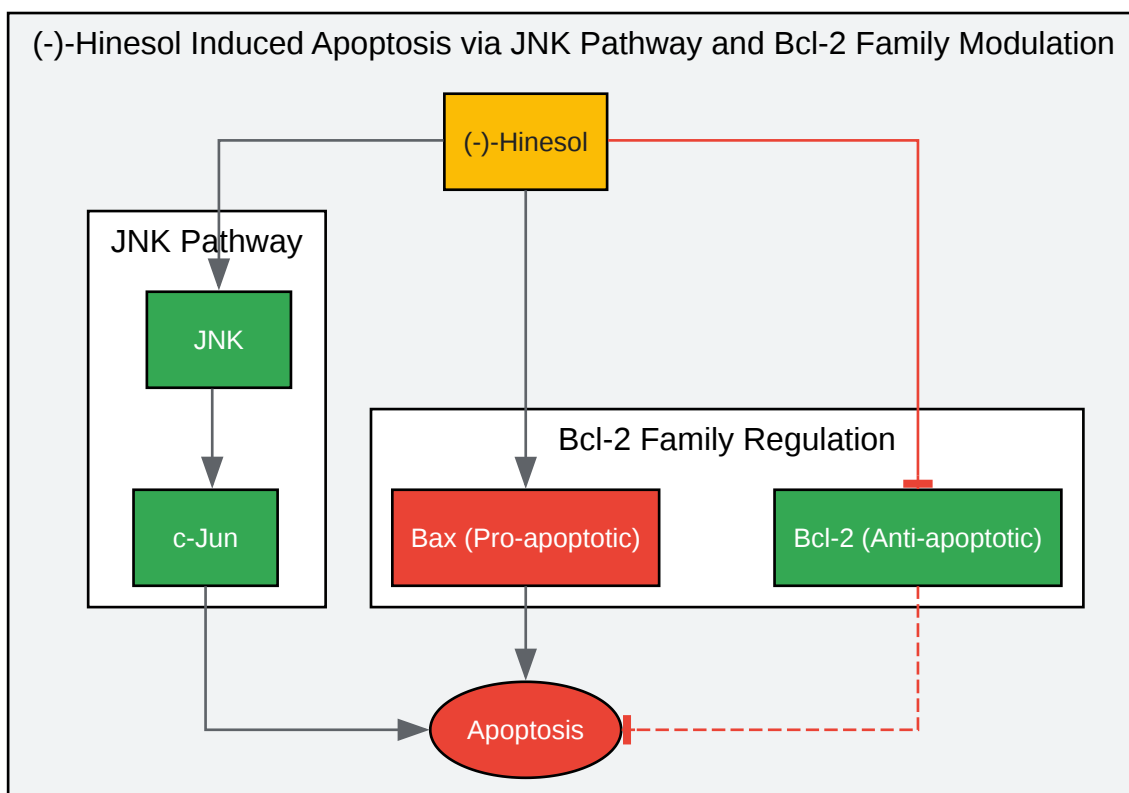
- Treat cells with **(-)-Hinesol** as described for the apoptosis assay.
- Lyse the cells in RIPA buffer and determine the protein concentration using a BCA assay.
- Separate equal amounts of protein (20-30  $\mu$ g) by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
- Incubate the membrane with primary antibodies overnight at 4°C.
- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detect the protein bands using an ECL substrate and an imaging system.
- Use  $\beta$ -actin as a loading control to normalize protein expression levels.

## Signaling Pathway and Experimental Workflow Diagrams



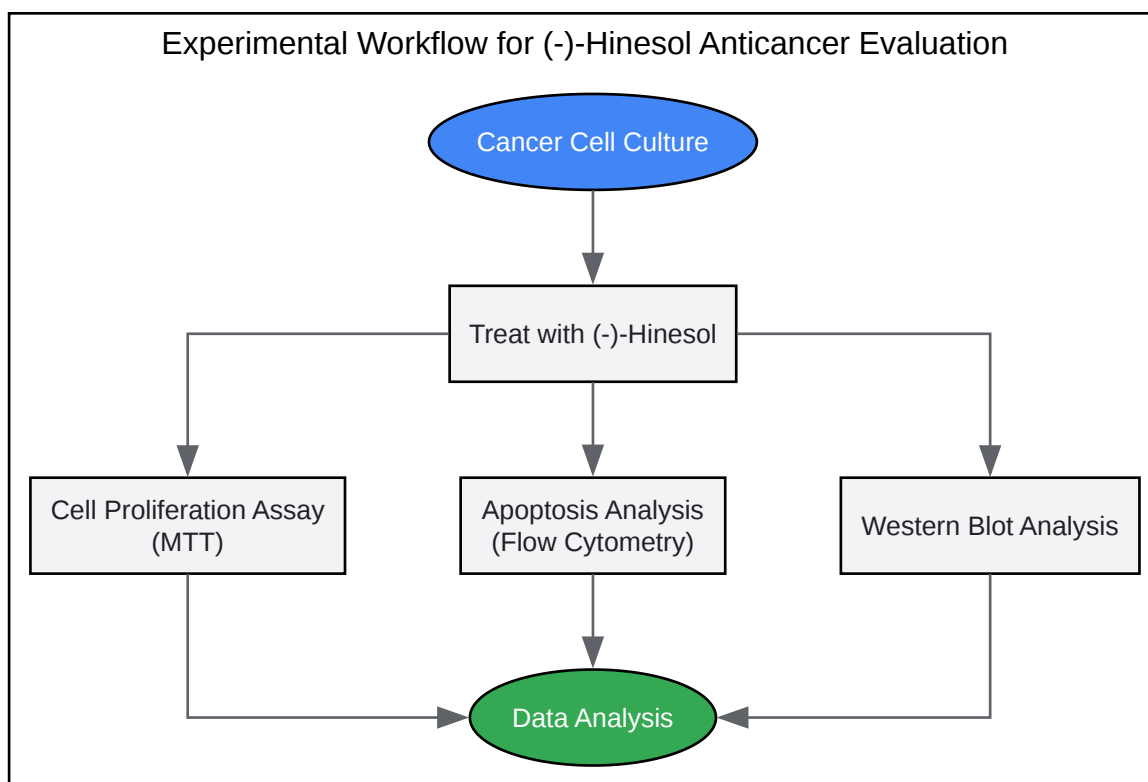
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Caption: **(-)-Hinesol** inhibits cell proliferation and survival by downregulating the MEK/ERK and NF- $\kappa$ B signaling pathways.



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Caption: **(-)-Hinesol** promotes apoptosis through activation of the JNK pathway and regulation of Bax and Bcl-2 expression.



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Caption: A general experimental workflow for investigating the anticancer effects of **(-)-Hinesol**.

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## References

- 1. Hinesol, a compound isolated from the essential oils of *Atractylodes lancea* rhizome, inhibits cell growth and induces apoptosis in human leukemia HL-60 cells - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 3. The antitumor effect of hinesol, extract from *Atractylodes lancea* (Thunb.) DC. by proliferation, inhibition, and apoptosis induction via MEK/ERK and NF- $\kappa$ B pathway in non-small cell lung cancer cell lines A549 and NCI-H1299 - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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